

Cyanine5 azide chloride excitation and emission spectra

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Compound of Interest

Compound Name: Cyanine5 azide chloride

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An In-Depth Technical Guide to **Cyanine5 Azide Chloride**: Spectral Properties and Experimental Applications

Introduction

Cyanine5 (Cy5) azide chloride is a fluorescent dye belonging to the cyanine family, characterized by its bright fluorescence in the far-red region of the visible spectrum.^{[1][2][3]} Its chemical structure incorporates an azide ($-N_3$) functional group, which makes it a valuable tool for bio-conjugation through "click chemistry".^{[4][5][6][7]} This reaction allows for the specific and efficient labeling of biomolecules that have been modified to contain an alkyne group. This guide provides a comprehensive overview of the spectral properties of **Cyanine5 azide chloride**, detailed experimental protocols for its use, and visualizations of key processes for researchers, scientists, and drug development professionals.

Core Properties and Spectral Data

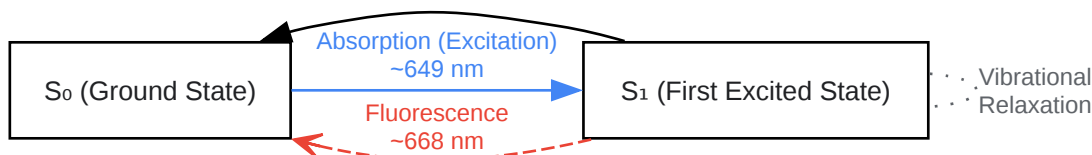
Cyanine5 is renowned for its high extinction coefficient and good quantum yield, resulting in exceptionally bright fluorescence.^[8] The dye is photostable and its fluorescence is not sensitive to pH in the range of 4 to 10, making it suitable for a wide array of biological imaging applications.^{[1][2][3]} The non-sulfonated form is soluble in organic solvents like DMSO and DMF, while sulfonated versions offer high water solubility for labeling delicate proteins in aqueous conditions.^{[5][9][10][11]}

The key quantitative spectral and physical properties of **Cyanine5 azide chloride** are summarized in the table below.

Property	Value	References
Excitation Maximum (λ_{ex})	~646 - 651 nm	[1][2][3][4][5][7][8][12][13]
Emission Maximum (λ_{em})	~662 - 671 nm	[1][2][3][4][5][7][8][13]
Molar Extinction Coefficient (ϵ)	250,000 $\text{cm}^{-1}\text{M}^{-1}$	[2][3][6][7]
Fluorescence Quantum Yield (Φ)	~0.2	[6][7]
Recommended Laser Lines	633 nm, 635 nm, 647 nm	[1][2][3][12]
Reactive Group	Azide ($-\text{N}_3$)	[1][4][5][6][7]
Primary Reaction	Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC), Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC)	[1][2][3][4]

Principle of Fluorescence

The fluorescence of Cyanine5 azide arises from the process of absorption of light energy and subsequent emission at a longer wavelength. This phenomenon can be visualized using a Jablonski diagram, which illustrates the electronic transitions that occur.



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Caption: Jablonski diagram illustrating the principle of fluorescence for Cy5.

Experimental Protocols: Bio-conjugation via Click Chemistry

Cyanine5 azide is primarily used to label biomolecules through the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), a highly specific and efficient click chemistry reaction.^[14] This reaction forms a stable triazole linkage between the dye and an alkyne-modified biomolecule (e.g., a protein, nucleic acid, or small molecule).^{[1][2]} The following is a generalized protocol for labeling an alkyne-containing protein with Cyanine5 azide.

Reagent Preparation (Stock Solutions)

- **Cyanine5 Azide:** Prepare a 10 mM stock solution in anhydrous DMSO.^{[10][14]} Store at -20°C in the dark.
- **Alkyne-Modified Biomolecule:** Dissolve the biomolecule in a suitable buffer (e.g., phosphate-buffered saline, PBS) at a concentration of 1-5 mg/mL.
- **Copper(II) Sulfate (CuSO₄):** Prepare a 20 mM to 100 mM stock solution in deionized water.^[15]
- **Reducing Agent (Sodium Ascorbate):** Prepare a 100 mM to 300 mM stock solution in deionized water. This solution must be prepared fresh immediately before use.^{[15][16]}
- **Copper Ligand (THPTA or TBTA):** Prepare a 100 mM stock solution of Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) in deionized water for aqueous reactions.^[15]^[16] For reactions requiring organic co-solvents, Tris((1-benzyl-1H-1,2,3-triazol-4-yl)methyl)amine (TBTA) can be dissolved in DMSO.^[17]

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Protocol

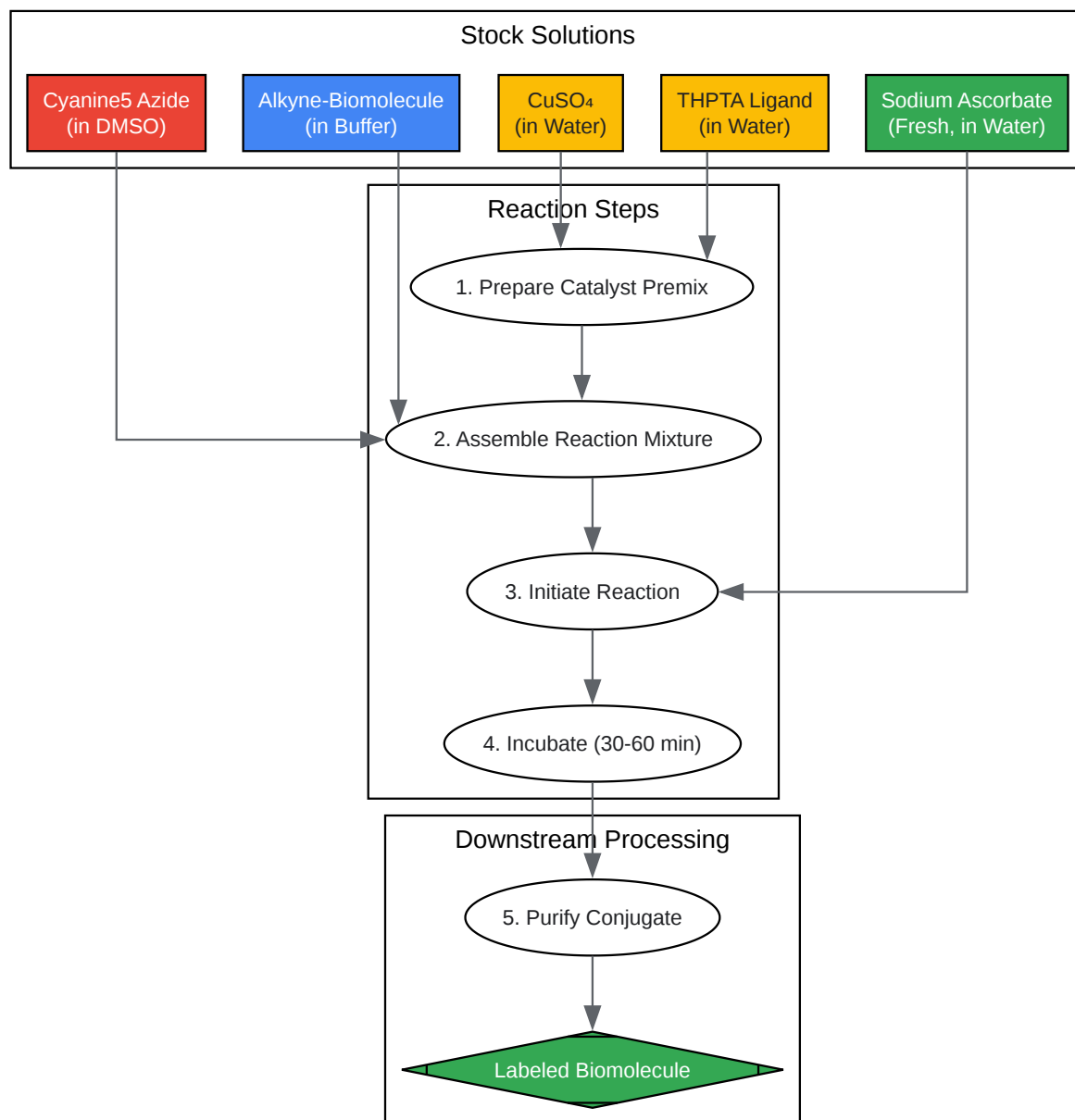
This protocol is a starting point and should be optimized for specific applications. The final concentrations of reactants can be adjusted.

- **Catalyst Premix:** In a microcentrifuge tube, combine the CuSO₄ stock solution and the THPTA ligand stock solution. A common ratio is 1:2 to 1:5 (CuSO₄:Ligand).^{[15][18]} Mix gently

and incubate for 2-3 minutes at room temperature. This step pre-forms the copper-ligand complex, which improves reaction efficiency.[16]

- **Reaction Assembly:** In a separate tube, add the following reagents in order: a. The alkyne-modified biomolecule solution. b. The Cyanine5 azide stock solution (a 2 to 50-fold molar excess over the biomolecule is common).[15][18] c. The pre-mixed CuSO₄/THPTA catalyst solution.
- **Initiation:** Add the freshly prepared sodium ascorbate solution to the reaction tube to initiate the cycloaddition.[15][16] The final concentration of sodium ascorbate should be sufficient to reduce the Cu(II) to the catalytic Cu(I) state.
- **Incubation:** Protect the reaction from light and incubate for 30-60 minutes at room temperature.[15][16] For sensitive biomolecules, the reaction can be performed at 4°C, though this may require a longer incubation time.
- **Purification:** After the reaction is complete, the labeled biomolecule must be purified from excess dye and reaction components. Standard methods such as ethanol precipitation (for DNA), size-exclusion chromatography, or dialysis are effective.[17]

The entire workflow for this labeling procedure is visualized below.



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Caption: Experimental workflow for CuAAC-mediated labeling of a biomolecule.

Conclusion

Cyanine5 azide chloride is a versatile and powerful tool for fluorescently labeling biomolecules. Its favorable spectral properties, including intense far-red emission and high photostability, make it an excellent choice for a variety of applications in fluorescence microscopy, flow cytometry, and other fluorescence-based assays. The efficiency and specificity of click chemistry provide a robust method for creating stable, site-specific conjugates, enabling advanced research in molecular biology, drug development, and diagnostics.

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References

- 1. Cy5 Azide | AxisPharm [axispharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. genetoprotein.com [genetoprotein.com]
- 6. cenmed.com [cenmed.com]
- 7. Cy5 Azide, 1267539-32-1 | BroadPharm [broadpharm.com]
- 8. lumiprobe.com [lumiprobe.com]
- 9. apexbt.com [apexbt.com]
- 10. lumiprobe.com [lumiprobe.com]
- 11. ibiantech.com [ibiantech.com]
- 12. Cyanine 5, SE | Cyanine Dyes (Cy Dyes) | Tocris Bioscience [tocris.com]
- 13. Spectrum [Cy5 (Cyanine-5)] | AAT Bioquest [aatbio.com]
- 14. interchim.fr [interchim.fr]
- 15. confluore.com [confluore.com]
- 16. broadpharm.com [broadpharm.com]

- 17. [glenresearch.com](https://www.glenresearch.com) [[glenresearch.com](https://www.glenresearch.com)]
- 18. [jenabioscience.com](https://www.jenabioscience.com) [[jenabioscience.com](https://www.jenabioscience.com)]
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